

# 1-Bromo-2-propanol chemical properties and structure

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## Compound of Interest

Compound Name: *1-Bromo-2-propanol*

Cat. No.: *B008343*

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An In-depth Technical Guide to **1-Bromo-2-propanol**: Chemical Properties and Structure

## Introduction

**1-Bromo-2-propanol**, also known as propylene bromohydrin, is a secondary alcohol substituted with a bromo group at the primary carbon.<sup>[1]</sup> It serves as a valuable intermediate in various organic syntheses. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

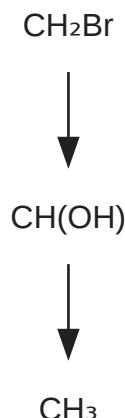
**1-Bromo-2-propanol** is a colorless to dark brown liquid.<sup>[1][2]</sup> It is a flammable and water-soluble compound.<sup>[1][3]</sup> The key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> BrO	[1]
Molecular Weight	138.99 g/mol	[1]
Density	1.5585 g/mL at 30 °C	[4]
Boiling Point	145-148 °C	[2]
Melting Point	-67 °F (-55 °C)	[1][3]
Flash Point	130 °F (54.4 °C)	[1][3]
Vapor Pressure	16 mmHg at 126 °F (52.2 °C)	[1][3]
Water Solubility	≥ 100 mg/mL at 72 °F (22.2 °C)	[1][3]
Refractive Index	n <sub>20/D</sub> 1.480	[2]

## Chemical Structure

The IUPAC name for this compound is 1-bromopropan-2-ol.[1] It is a chiral molecule and can exist as two enantiomers, **(R)-1-bromo-2-propanol** and **(S)-1-bromo-2-propanol**. The structure consists of a three-carbon chain with a hydroxyl group on the second carbon and a bromine atom on the first carbon.

Chemical Structure of 1-Bromo-2-propanol



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**Figure 1:** 2D Chemical Structure of **1-Bromo-2-propanol**.

## Experimental Protocols

### Synthesis of 1-Bromo-2-propanol

A common method for the synthesis of **1-bromo-2-propanol** involves the reaction of allyl bromide with sulfuric acid in the presence of a copper sulfate catalyst.[5]

Materials:

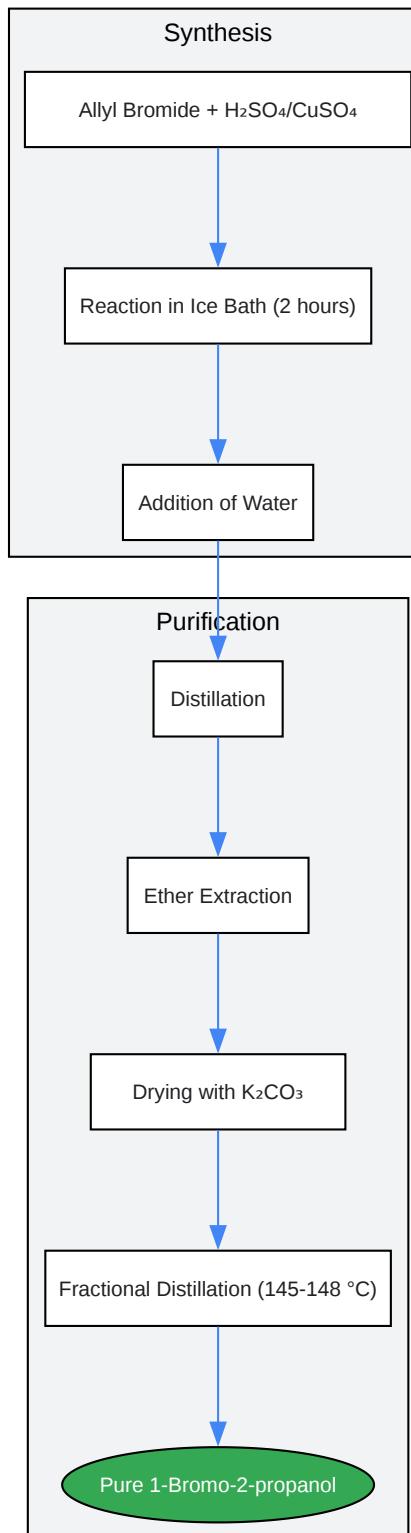
- Allyl bromide
- 93% Sulfuric acid
- Crystallized copper sulfate
- Ice water bath
- Potassium carbonate
- Diethyl ether
- 5L flask with a mechanical stirrer

Procedure:

- To 313 g of allyl bromide in a five-liter flask, slowly add a mixture of 600 g of 93% sulfuric acid and 5 g of crystallized copper sulfate in very small portions.[5]
- The flask should be continuously stirred and cooled with an ice water bath. The addition must be slow to prevent excessive charring due to the violent nature of the reaction.[5]
- The reaction is typically complete within two hours.[5]
- After the reaction is complete, add three liters of water to the mixture.[5]

- Distill the mixture until the distillate no longer separates into two layers upon saturation with potassium carbonate. This distillation process can take up to six hours.[5]
- Extract the distillate multiple times with diethyl ether.[5]
- Dry the combined ether extracts over potassium carbonate.[5]
- Distill off the ether.[5]
- Fractionally distill the remaining liquid. The fraction that comes over at 145-148 °C is **1-bromo-2-propanol**.[5]

## Synthesis and Purification Workflow

[Click to download full resolution via product page](#)**Figure 2:** Workflow for the Synthesis and Purification of **1-Bromo-2-propanol**.

## Spectroscopic Data

The structure and purity of **1-bromo-2-propanol** can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR data are available for **1-bromo-2-propanol** and can be used to confirm its structure.[6][7] Conformational isomerism of **1-bromo-2-propanol** has been investigated using NMR spectroscopy.[8]
- Infrared (IR) Spectroscopy: IR spectra for **1-bromo-2-propanol** are available and can be used to identify the presence of the hydroxyl functional group.[9]
- Mass Spectrometry (MS): Mass spectral data (electron ionization) for **1-bromo-2-propanol** is available, which can be used to determine its molecular weight and fragmentation pattern. [10]

## Reactivity and Stability

**1-Bromo-2-propanol** is a stable compound under normal conditions.[11] However, it is combustible and may be sensitive to prolonged exposure to light.[2][11] It is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[12] When heated to decomposition, it emits toxic fumes of hydrogen bromide.[3][12]

## Safety and Handling

**1-Bromo-2-propanol** is a hazardous chemical that causes severe skin burns and eye damage. [1] It is also a flammable liquid and vapor.[1] Exposure may cause drowsiness, narcosis, headache, vomiting, and damage to the liver and kidneys.[3] It can be absorbed through the skin.[3] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a respirator, should be worn when handling this chemical.[3] It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[11][12]

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- To cite this document: BenchChem. [1-Bromo-2-propanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008343#1-bromo-2-propanol-chemical-properties-and-structure]

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